

(E)-1,3-Butadienol: An Obscure Compound with Limited Data

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Compound of Interest

Compound Name: (E)-1,3-Butadienol

Cat. No.: B15401566

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For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's properties is paramount. This guide addresses the available information for **(E)-1,3-Butadienol**, a chemical entity for which public domain data is notably scarce.

Core Identification: CAS Number and IUPAC Name

The fundamental identifiers for **(E)-1,3-Butadienol** are its Chemical Abstracts Service (CAS) number and its formal name according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

Identifier	Value
CAS Number	70411-98-2
IUPAC Name	(1E)-buta-1,3-dien-1-ol

Data Availability

Despite a thorough search of scientific databases and literature, detailed experimental data for **(E)-1,3-Butadienol** is not readily available in the public domain. Information regarding its spectroscopic properties, physical constants, and safety profile could not be located.

Experimental Protocols

Similarly, established and validated experimental protocols for the synthesis, purification, or analytical characterization of **(E)-1,3-Butadienol** are not described in the accessible scientific literature.

Biological Activity and Signaling Pathways

There is currently no published information on the biological activity of **(E)-1,3-Butadienol**. Consequently, its interactions with biological systems and any potential signaling pathways it might modulate remain unknown. The broader categories of vinyl alcohols and unsaturated alcohols have been studied in various contexts, but direct extrapolation of these findings to **(E)-1,3-Butadienol** would be speculative without specific experimental evidence.

Conclusion

(E)-1,3-Butadienol is a chemical compound with a confirmed identity through its CAS number and IUPAC name. However, a significant information gap exists regarding its chemical, physical, and biological properties. For researchers and developers in the life sciences, this compound represents an unexplored area of chemical space. Any investigation into its properties would require foundational research to be conducted, as there is no established body of work to build upon. At present, it is not possible to provide an in-depth technical guide due to the lack of available data.

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